

TPT-260 Dihydrochloride: A Technical Guide to its Synthesis and Chemical Properties

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Compound of Interest

Compound Name: TPT-260 Dihydrochloride

Cat. No.: B1663655

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Abstract

TPT-260 Dihydrochloride, a thiophene thiourea derivative, has emerged as a significant small molecule chaperone of the retromer complex. Its ability to stabilize this critical cellular machinery for protein trafficking has positioned it as a promising therapeutic candidate for neurodegenerative diseases and other conditions. This technical guide provides a comprehensive overview of the synthesis, chemical properties, and biological activity of **TPT-260 Dihydrochloride**, intended to support ongoing research and development efforts.

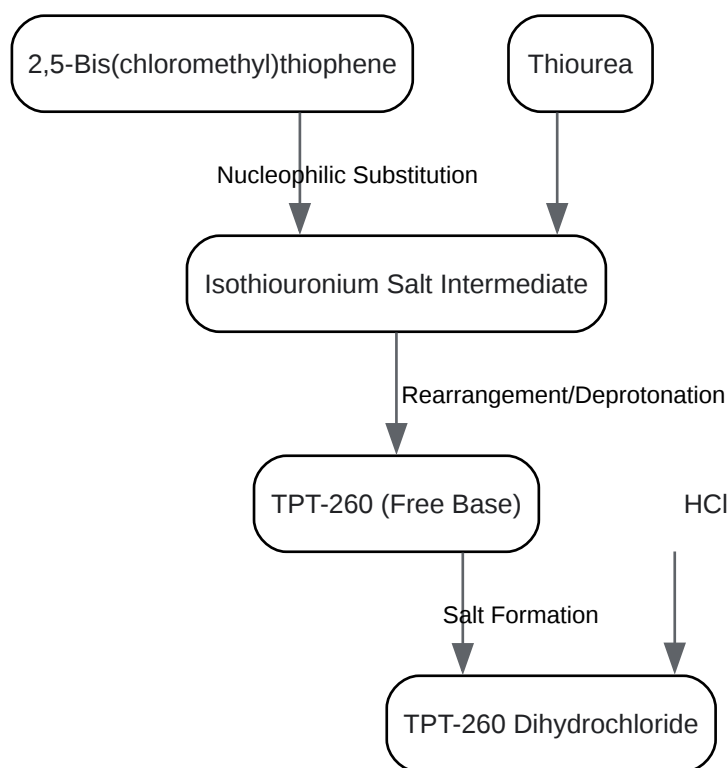
Chemical Properties

TPT-260 Dihydrochloride is a crystalline solid with the chemical formula $C_8H_{12}N_4S_3 \cdot 2HCl$.^[1] Its systematic IUPAC name is thiophene-2,5-diylbis(methylene) dicarbamimidothioate dihydrochloride.^[2]

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ Cl ₂ N ₄ S ₃	[3]
Molecular Weight	333.3 g/mol	[1]
IUPAC Name	thiophene-2,5-diylbis(methylene)dicarbamimidothioate dihydrochloride	[2]
CAS Number	2076-91-7	[1]
Appearance	Crystalline solid	[1]
Solubility	DMSO: 25 mg/mL; PBS (pH 7.2): 10 mg/mL	[1]
Purity	>97% (commercially available)	[2]
Storage	-20°C	[1]
SMILES	<chem>N=C(N)SCC1=CC=C(CSC(N)=N)S1.Cl.Cl</chem>	[1]
InChI Key	DSODRWWHAUGSGD-UHFFFAOYSA-N	[1]

Proposed Synthesis Pathway

While a detailed, peer-reviewed synthesis protocol for **TPT-260 Dihydrochloride** is not readily available in the public domain, a plausible synthetic route can be proposed based on established organic chemistry principles and the synthesis of analogous thiophene-based compounds. The following proposed pathway starts from the commercially available 2,5-bis(chloromethyl)thiophene.



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Caption: Proposed synthesis of **TPT-260 Dihydrochloride**.

Step 1: Synthesis of the Isothiouronium Salt Intermediate

The synthesis would likely commence with the reaction of 2,5-bis(chloromethyl)thiophene with two equivalents of thiourea in a suitable polar aprotic solvent such as acetone or ethanol. This reaction proceeds via a nucleophilic substitution mechanism, where the sulfur atom of thiourea attacks the electrophilic benzylic carbons of 2,5-bis(chloromethyl)thiophene, displacing the chloride ions to form a stable bis(isothiouronium) salt intermediate.

Step 2: Formation of TPT-260 Free Base

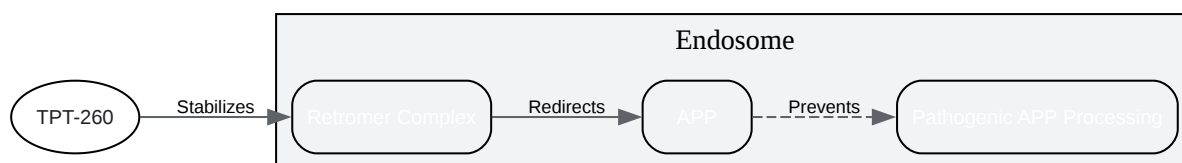
The isothiouronium salt intermediate can then be treated with a mild base to facilitate a rearrangement and deprotonation, yielding the free base of TPT-260.

Step 3: Formation of **TPT-260 Dihydrochloride**

Finally, the TPT-260 free base is dissolved in a suitable solvent, such as isopropanol or ether, and treated with two equivalents of hydrochloric acid (often as a solution in a compatible solvent) to precipitate the desired **TPT-260 Dihydrochloride** salt. The resulting solid can then be isolated by filtration and purified by recrystallization.

Mechanism of Action and Biological Activity

TPT-260 acts as a pharmacological chaperone for the retromer complex, a key component of the endosomal sorting machinery. The retromer complex is responsible for recycling transmembrane proteins from endosomes to the trans-Golgi network and the plasma membrane.

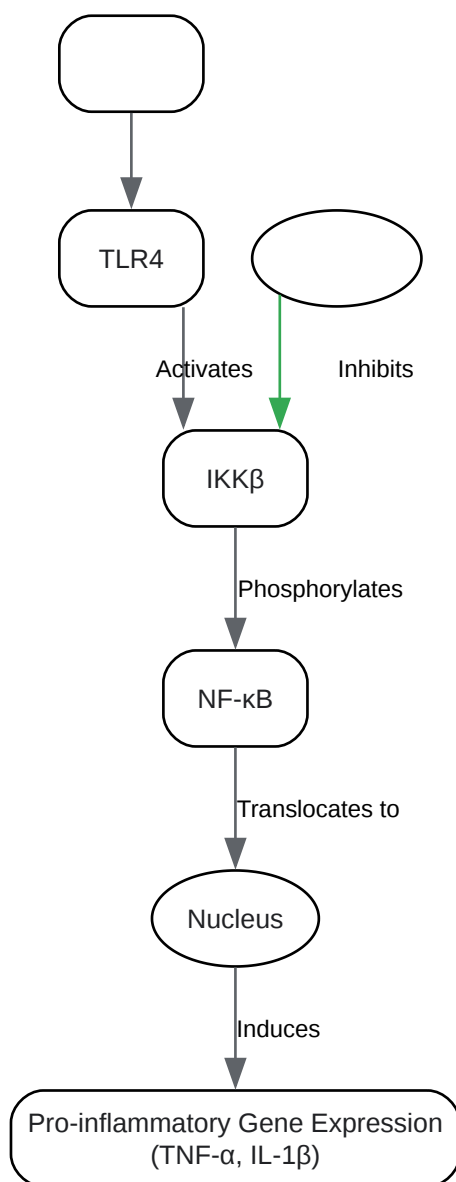


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Caption: TPT-260's effect on APP trafficking.

In the context of Alzheimer's disease, TPT-260 has been shown to stabilize the retromer complex, which in turn redirects the amyloid precursor protein (APP) away from the endosomal pathway where it is processed into pathogenic amyloid- β peptides.^[1] This leads to a reduction in the formation of these toxic species.^[1]

More recently, TPT-260 has been investigated for its anti-inflammatory effects, particularly in the context of ischemic stroke.^{[4][5][6][7]} Studies have shown that TPT-260 can attenuate the activation of M1 microglia, a key driver of neuroinflammation.^{[4][5][6][7]} This is achieved, at least in part, by inhibiting the NF- κ B signaling pathway.^{[4][5][7]}



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Caption: TPT-260's anti-inflammatory signaling pathway.

Experimental Protocols

The following are generalized methodologies for key experiments involving TPT-260, based on published literature.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Cell Culture and Treatment

- Cell Line: Primary microglia are commonly used.[\[5\]](#)[\[6\]](#)

- **Culture Conditions:** Cells are cultured in appropriate media (e.g., DMEM) supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- **TPT-260 Preparation:** **TPT-260 Dihydrochloride** is typically dissolved in DMSO to create a stock solution, which is then further diluted in culture medium to the desired final concentrations (e.g., 5, 10, 20 nM).[\[4\]](#)
- **Treatment:** Cells are pre-treated with TPT-260 for a specified period before the addition of an inflammatory stimulus, such as lipopolysaccharide (LPS).[\[4\]](#)[\[5\]](#)

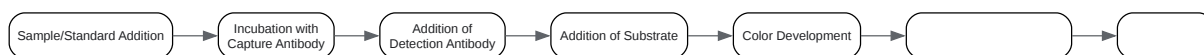
Western Blotting

- **Purpose:** To quantify the levels of specific proteins, such as those involved in inflammatory signaling pathways (e.g., p-IKK β , p-p65).
- **Protocol:**
 - Cell lysates are prepared using a suitable lysis buffer.
 - Protein concentrations are determined using a standard assay (e.g., BCA).
 - Equal amounts of protein are separated by SDS-PAGE and transferred to a PVDF membrane.
 - The membrane is blocked and then incubated with primary antibodies specific to the proteins of interest.
 - After washing, the membrane is incubated with a horseradish peroxidase-conjugated secondary antibody.
 - The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.

Enzyme-Linked Immunosorbent Assay (ELISA)

- **Purpose:** To measure the concentration of secreted cytokines, such as TNF- α and IL-1 β , in the cell culture supernatant.

- Protocol:
 - A 96-well plate is coated with a capture antibody specific for the cytokine of interest.
 - The plate is blocked to prevent non-specific binding.
 - Samples (cell culture supernatants) and standards are added to the wells.
 - A detection antibody, conjugated to an enzyme (e.g., HRP), is added.
 - A substrate is added, which is converted by the enzyme to produce a colored product.
 - The absorbance is measured using a microplate reader, and the cytokine concentration is determined by comparison to the standard curve.



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Caption: General workflow for an ELISA experiment.

Conclusion

TPT-260 Dihydrochloride is a valuable research tool with significant therapeutic potential. Its well-defined chemical properties and its role as a retromer chaperone and anti-inflammatory agent make it a subject of intense scientific interest. This guide provides a foundational understanding of its synthesis and chemical characteristics to aid researchers in their exploration of this promising molecule. Further investigation into its synthetic pathways and biological applications is warranted to fully realize its clinical potential.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Thiophene-2,5-diylbis(methylene) dicarbamimidothioate hcl | Sigma-Aldrich [sigmaaldrich.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. Water | Delhi Jal Board [delhijalboard.delhi.gov.in]
- 7. CA3110026A1 - Method for producing enteric neural precursors - Google Patents [patents.google.com]
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